

A Technical Guide to Chromium(III) Sulfate: Formula, Structure, and Applications

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Compound of Interest

Compound Name: CHROMIC SULFATE

Cat. No.: B167760

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Abstract: This guide provides an in-depth examination of chromium(III) sulfate, a pivotal inorganic compound in various industrial and research settings. We will explore its fundamental chemical identity, including its anhydrous, hydrated, and basic forms, and delve into the intricacies of its molecular and crystalline structures. The document elucidates the compound's key physicochemical properties, details common industrial and laboratory synthesis methodologies, and offers a thorough analysis of its primary applications, with a particular focus on its indispensable role in the leather tanning industry. This guide is intended for researchers, chemists, and professionals in materials science and drug development who require a comprehensive understanding of chromium(III) sulfate's chemistry and utility.

Nomenclature and Chemical Formula

Chromium(III) sulfate, also known as **chromic sulfate**, is an inorganic compound with the general chemical formula $\text{Cr}_2(\text{SO}_4)_3$.^{[1][2]} This formula represents the anhydrous salt, which consists of chromium in its +3 oxidation state and sulfate anions in a 2:3 ratio.^{[3][4]} In practice, chromium(III) sulfate is most commonly encountered in its hydrated forms, denoted by the formula $\text{Cr}_2(\text{SO}_4)_3 \cdot x(\text{H}_2\text{O})$, where 'x' can range from 0 to 18.^{[5][6][7]}

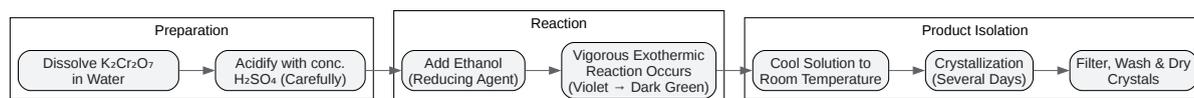
The degree of hydration significantly influences the compound's properties and structure. Furthermore, a commercially vital but structurally less defined variant is basic chromium sulfate.^{[5][6]} This form contains hydroxide (OH^-) groups in addition to sulfate, resulting from the partial neutralization of the hydrated salt.^[6] It is often represented by formulas such as $[\text{Cr}_2(\text{H}_2\text{O})_6(\text{OH})_4]\text{SO}_4$ and is the primary agent used in the leather tanning industry.^[6]

Identifier	Anhydrous Chromic Sulfate	Basic Chromic Sulfate
IUPAC Name	Chromium(III) sulfate	Chromium(III) hydroxide sulfate
Synonyms	Chromic sulfate, Dichromium trisulfate	Basic chrome sulfate (BCS)
CAS Number	10101-53-8[3][4][8]	12336-95-7[9][10]
Molecular Formula	$\text{Cr}_2(\text{SO}_4)_3$ [5][9]	$\text{Cr}(\text{OH})\text{SO}_4$ (simplified)[8][10]
Molar Mass	392.18 g/mol [3][8][11]	Varies with basicity

Molecular and Crystalline Structure

The structure of chromium(III) sulfate is dictated by the coordination chemistry of the chromium(III) ion. Cr^{3+} typically forms octahedral complexes, which are central to understanding the compound's various isomers and colors.

Hydrated Chromium(III) Sulfate: The most well-characterized hydrate is the octadecahydrate, $\text{Cr}_2(\text{SO}_4)_3 \cdot 18\text{H}_2\text{O}$. [6] Its structure is more accurately described as $[\text{Cr}(\text{H}_2\text{O})_6]_2(\text{SO}_4)_3 \cdot 6\text{H}_2\text{O}$. [6] [7] In this violet-colored solid, two hexaaquachromium(III) complex cations, $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$, are present. In this complex, the central chromium ion is octahedrally coordinated to six water molecules. The sulfate ions act as counter-ions, and the remaining six water molecules are incorporated into the crystal lattice as water of crystallization. [6]



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Caption: Workflow for laboratory synthesis of a chromium(III) salt.

Experimental Protocol: Synthesis of Chrome Alum (a related Chromium(III) Sulfate Salt) [12]

- **Dissolution:** Dissolve 9.8 g of potassium dichromate ($K_2Cr_2O_7$) in 40 mL of distilled water in a beaker.
- **Acidification:** Slowly and carefully add 7.6 mL of concentrated sulfuric acid (H_2SO_4) to the solution while stirring. This step is highly exothermic.
- **Reduction:** In small portions, slowly add 6.3 mL of ethyl alcohol (96%). The reaction will be vigorous and exothermic, with the solution's color changing from orange/violet to a dark green or black appearance as the Cr(VI) is reduced to Cr(III). The smell of acetic acid (a byproduct) may be evident. [12]4. **Crystallization:** Allow the solution to cool to room temperature. Cover the beaker and leave it undisturbed for several days to allow for the crystallization of chrome alum (potassium chromium sulfate).
- **Isolation:** Collect the crystals by filtration, wash them with a small amount of cold ethanol, and allow them to air dry.

Key Applications in Research and Industry

Leather Tanning

The primary and most significant application of chromium(III) sulfate, particularly its basic form, is in the leather tanning industry. [11][13][14]An estimated 80-90% of all leather produced globally is chrome-tanned. [13][15] **Mechanism of Action:** The tanning process relies on the ability of Cr^{3+} complexes to cross-link the collagen fibers within animal hides. [15][16][17]The chromium ions form stable coordinate bonds, primarily with the carboxyl groups of the collagen protein chains. [18]This cross-linking action stabilizes the protein structure, preventing putrefaction and imparting desirable qualities to the leather, such as:

- Increased thermal stability and resistance to shrinkage. [15][18]* Enhanced durability and tensile strength. [13]* Improved softness, flexibility, and resistance to moisture. [13][16] Chrome tanning is significantly faster than traditional vegetable tanning methods, reducing the process from weeks to just one or two days. [18]

Pigments and Dyes

Chromium(III) sulfate is used to impart a green color to a variety of products. [5]It serves as a key ingredient in the manufacturing of green paints, varnishes, inks, and ceramic glazes. [1] [5]In the textile industry, it is employed as a mordant, a substance that helps fix dyes to fabrics, particularly for khaki cloth. [5][19]

Catalysis and Other Applications

Chromic sulfate also finds use in several other areas:

- **Catalysis:** It is used in the preparation of various chromium-based catalysts. [3]* **Chrome Plating:** It can be used as an electrolyte in chrome plating processes for decorative and protective finishes on metals. [1][5]* **Photography and Printing:** It has applications in the photography and printing industries. [19]

Safety, Handling, and Toxicology

A critical distinction must be made between the toxicology of trivalent chromium (Cr(III)) and hexavalent chromium (Cr(VI)). Cr(VI) compounds are known carcinogens and are highly toxic. [15]In contrast, Cr(III), the form present in **chromic sulfate**, is substantially less toxic and is even considered an essential trace nutrient for humans in minute quantities. [15]The chromium(III) used for tanning is a safe substance. [15] **Handling and Storage:**

- **Personal Protective Equipment (PPE):** When handling **chromic sulfate** powder, wear appropriate PPE, including safety goggles, gloves, and respiratory protection to avoid dust inhalation. [20][21][22]* **Ventilation:** Always use the compound in a well-ventilated area. [21] [22]* **Storage:** Store in a cool, dry, well-ventilated place in a tightly sealed container, away from incompatible substances like strong oxidizing agents. [20][21]* **Spills:** In case of a spill, collect the powdered material safely, avoiding dust generation, and place it in a sealed container for disposal according to local environmental regulations. [20][21] **Environmental Considerations:** While Cr(III) is less toxic than Cr(VI), high concentrations can still be harmful to aquatic life. [11]Therefore, release into the environment should be prevented. [3] [11]Modern tanning facilities employ advanced wastewater treatment and chrome recovery processes to minimize environmental impact and recycle chromium salts. [15]

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